

Proper Disposal of Enterolactone-d6: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Enterolactone-d6

Cat. No.: B12413625

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This document provides essential guidance on the proper disposal procedures for **Enterolactone-d6**, a deuterated form of the bioactive phenolic metabolite, Enterolactone. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting. Due to conflicting hazard information in available safety data sheets (SDS) for the non-deuterated form, a cautious approach is recommended.

Hazard Profile and Safety Precautions

Enterolactone's hazard classification varies across different suppliers. Some Safety Data Sheets (SDS) classify it as a skin and eye irritant, a potential skin sensitizer, and toxic to aquatic life, while others deem it non-hazardous.^[1] Given this discrepancy, it is prudent to handle **Enterolactone-d6** as a potentially hazardous substance. The deuteriation is unlikely to alter these chemical hazards.

Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, when handling **Enterolactone-d6**. Work in a well-ventilated area to avoid inhalation of any dust or aerosols.

Quantitative Hazard Information

The following table summarizes the hazard statements from available Safety Data Sheets for Enterolactone. This data should be considered when assessing the risks associated with **Enterolactone-d6**.

Hazard Type	GHS Hazard Statement	Source
Skin Irritation	H315: Causes skin irritation	[1]
Eye Irritation	H319: Causes serious eye irritation	[1]
Skin Sensitization	H317: May cause an allergic skin reaction	[1]
Aquatic Hazard	H401: Toxic to aquatic life	[1]

Step-by-Step Disposal Protocol

Follow these steps for the safe disposal of **Enterolactone-d6**:

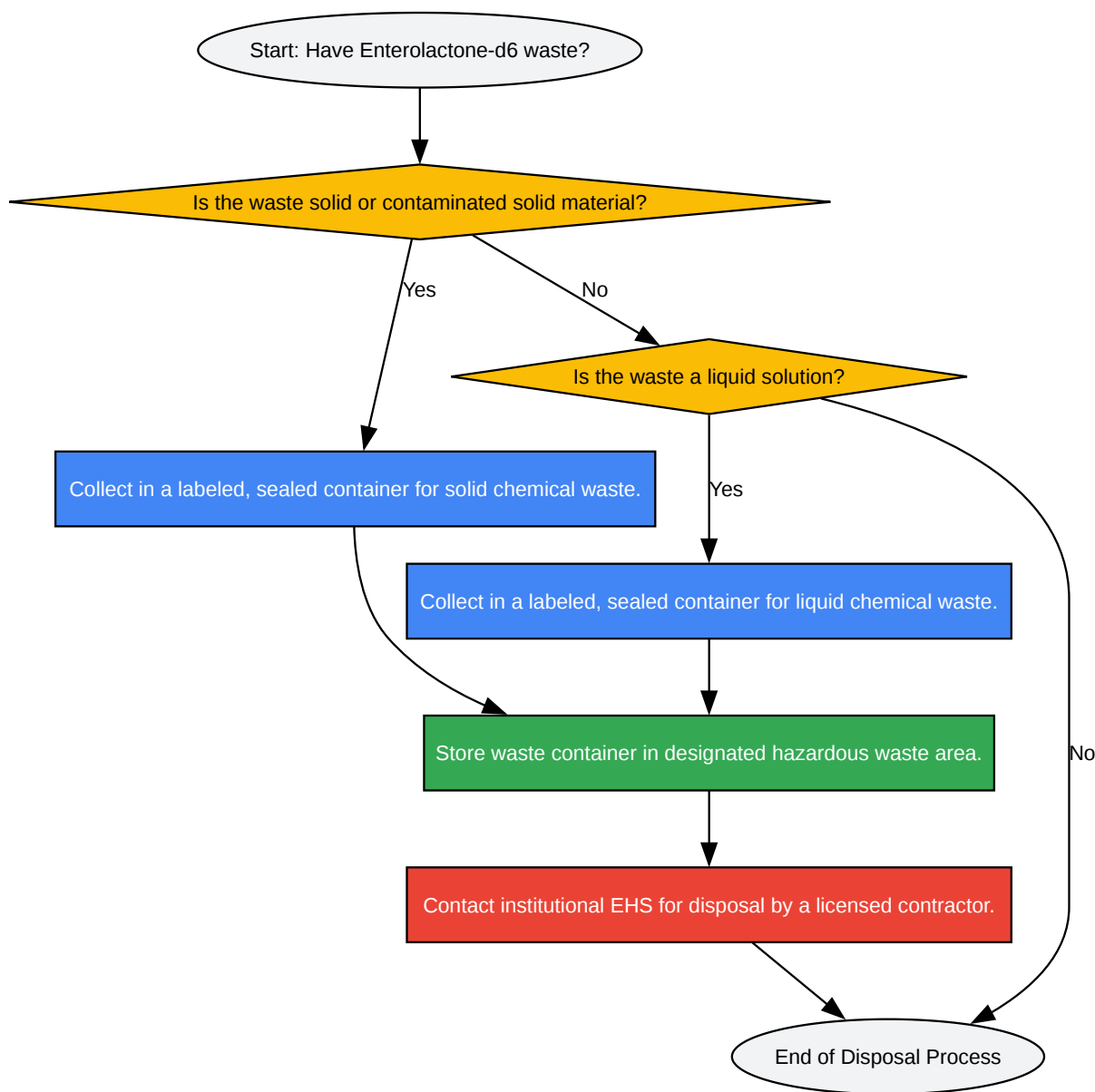
- Waste Identification and Segregation:
 - Treat all solid **Enterolactone-d6** waste and any materials contaminated with it (e.g., weighing paper, pipette tips, contaminated gloves) as chemical waste.
 - Do not mix **Enterolactone-d6** waste with non-hazardous laboratory trash.
- Containerization:
 - Place solid **Enterolactone-d6** waste in a clearly labeled, sealed, and non-leaking container. The container should be compatible with the chemical.
 - For solutions of **Enterolactone-d6**, collect them in a designated, sealed, and labeled waste container for chemical liquids. Do not dispose of liquid waste down the drain.
- Labeling:
 - Label the waste container clearly with "Hazardous Waste," the full chemical name "**Enterolactone-d6**," and any other identifiers required by your institution's environmental

health and safety (EHS) department.

- Storage:
 - Store the sealed waste container in a designated hazardous waste accumulation area within the laboratory. This area should be secure and away from general laboratory traffic.
- Disposal:
 - Arrange for the disposal of the chemical waste through your institution's licensed hazardous waste disposal contractor.^[2]^[3] Follow your institution's specific procedures for waste pickup and disposal.
 - Do not attempt to dispose of **Enterolactone-d6** in the regular trash or down the sewer system.^[2]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Enterolactone-d6**.



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Caption: Workflow for the safe disposal of **Enterolactone-d6**.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **Enterolactone-d6**, thereby minimizing risks to

personnel and the environment. Always consult your institution's specific safety and disposal guidelines.

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References

- 1. sfasu.edu [sfasu.edu]
- 2. file1.lookchem.com [file1.lookchem.com]
- 3. files.dep.state.pa.us [files.dep.state.pa.us]
- To cite this document: BenchChem. [Proper Disposal of Enterolactone-d6: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12413625#enterolactone-d6-proper-disposal-procedures]

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